

Disperse Orange 61 molecular weight and formula

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Compound of Interest

Compound Name: Disperse Orange 61

Cat. No.: B1149534

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Technical Data Summary for Disperse Orange 61

This document provides the molecular formula and molecular weight for the chemical compound **Disperse Orange 61**.

Disperse Orange 61 is a monoazo dye used in the textile industry for coloring polyester and other synthetic fabrics.^[1] It is also known by its CAS number 12270-45-0.^[2]

Chemical and Physical Properties

The fundamental molecular properties of **Disperse Orange 61** are summarized in the table below.

Property	Value	Source
Molecular Formula	C17H15Br2N5O2	^[2] ^[3] ^[4] ^[5] ^[6]
Molecular Weight	481.14 g/mol	^[2] ^[3] ^[4] ^[6]
IUPAC Name	3- ^{[--INVALID-LINK--} amino]propanenitrile	^[3]
CAS Registry Number	12270-45-0	^[2]

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References

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